

Technical Monograph: 4-(1-Adamantyloxy)phenol

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Compound of Interest

Compound Name: 4-(1-Adamantyloxy)phenol

CAS No.: 1116090-59-5

Cat. No.: B1372092

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Structural Architecture, Synthetic Pathways, and Pharmacophore Utility[1]

Molecular Architecture & Physicochemical Properties[1]

4-(1-Adamantyloxy)phenol represents a distinct class of "diamondoid" ether derivatives.[1] Unlike its more common C-alkylated isomer (4-(1-adamantyl)phenol), this molecule features an ether linkage (C–O–C) connecting the rigid, lipophilic adamantane cage to the redox-active phenol ring.[1]

This structural nuance fundamentally alters its electronic properties, metabolic stability, and application in drug design and materials science (specifically liquid crystals).

Core Specifications

Property	Value / Description
IUPAC Name	4-(tricyclo[3.3.1.1]dec-1-yloxy)phenol
Common Name	Hydroquinone mono-adamantyl ether
Molecular Formula	C
	H
	O
Molecular Weight	244.33 g/mol
Linkage Type	Ether (Adamantyl-O-Phenyl)
LogP (Predicted)	~4.2 – 4.8 (High Lipophilicity)
H-Bond Donors	1 (Phenolic OH)
H-Bond Acceptors	2 (Ether Oxygen, Phenolic Oxygen)

The "Lipophilic Bullet" Effect

The adamantane moiety acts as a "lipophilic bullet," significantly increasing the membrane permeability of the parent phenol without introducing the conformational flexibility associated with long alkyl chains.

- **Steric Bulk:** The cage structure (diameter ~7 Å) hinders enzymatic attack on the ether linkage, granting superior metabolic stability compared to standard alkyl ethers.
- **Electronic Decoupling:** The ether oxygen acts as a weak electron donor to the phenol ring, but the bulky adamantyl group prevents coplanarity in certain transition states, subtly influencing the pKa of the distal hydroxyl group.

Critical Structural Distinction (Isomer Alert)

WARNING: A common error in literature and procurement is confusing the Ether variant with the C-Alkylated variant.^[1] They are chemically distinct.^[1]

Feature	4-(1-Adamantyloxy)phenol (Target)	4-(1-Adamantyl)phenol (Common Impurity/Isomer)
Structure	Ad-O-Ph-OH	Ad-C-Ph-OH
Bonding	Ether Linkage	Carbon-Carbon Bond
Synthesis	Requires O-selective conditions (Ag salts/PTC)	Friedel-Crafts Alkylation (Acid Catalysis)
Stability	Acid-labile (cleaves to Ad-cation)	Extremely stable (C-C bond)
Primary Use	Liquid Crystals, Cleavable Linkers	Retinoid Scaffolds (e.g., Adapalene precursors)

Synthetic Pathways & Process Optimization

Synthesizing the ether linkage between a tertiary carbon (1-adamantyl) and a phenol is thermodynamically challenging due to the steric hindrance of the adamantane cage and the tendency for the adamantyl carbocation to attack the aromatic ring (C-alkylation).[1]

Pathway A: Silver-Promoted Nucleophilic Substitution (Recommended)

Standard Williamson ether synthesis (

) fails because 1-bromoadamantane cannot undergo backside attack.[1] The reaction must proceed via an

-like mechanism where the leaving group is assisted.

- Reagents: 1-Bromoadamantane, Hydroquinone (excess), Silver Carbonate (Ag

CO

) or Silver Perchlorate (AgClO

).[1]

- Solvent: Anhydrous Benzene or Toluene.[1]

- Mechanism: The silver ion abstracts the bromide, creating a transient adamantyl cation/silver-bromide ion pair. The phenolic oxygen (nucleophile) intercepts this cation before it can attack the aromatic ring carbon.^[1]

Pathway B: Phase Transfer Catalysis (PTC)

For industrial scalability, silver salts are too expensive.^[1] A PTC approach utilizes the interface between organic and aqueous phases to promote O-alkylation.^[1]

- Catalyst: Tetrabutylammonium bromide (TBAB) or 18-Crown-6.^[1]
- Conditions: 1-Bromoadamantane + Hydroquinone in CH

Cl

/ 50% NaOH(aq).

- Note: This method often yields a mixture of O- and C-alkylated products, requiring rigorous column chromatography for purification.^[1]

Experimental Protocol (Silver Carbonate Method)

This protocol prioritizes O-selectivity.

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve Hydroquinone (2.2 eq, 22 mmol) in anhydrous Toluene (50 mL).
- Activation: Add Silver Carbonate (1.1 eq, 11 mmol). The mixture will be heterogeneous.^[1]
- Addition: Add 1-Bromoadamantane (1.0 eq, 10 mmol) in one portion.
- Reflux: Heat to reflux (110°C) for 12–18 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 8:2). The product (Ether) typically has a higher R_f than the C-alkylated byproduct.^[1]
- Workup: Filter off the silver salts through a Celite pad. Wash the pad with EtOAc.^[1]
- Purification: Concentrate the filtrate. Purify via flash column chromatography (Silica Gel).

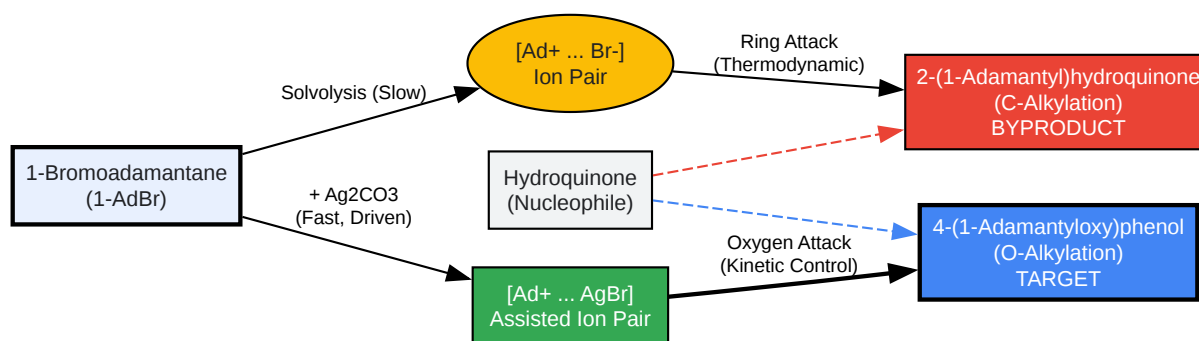
- Gradient: 100% Hexane

90:10 Hexane:EtOAc.[1]

- Target: Isolate the mono-ether (**4-(1-adamantyloxy)phenol**).[1]

Mechanistic Visualization

The following diagram illustrates the bifurcation between the desired Ether synthesis and the competing C-alkylation (Friedel-Crafts) pathway.



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Caption: Mechanistic divergence in adamantylation. Silver salts (Green path) favor the kinetic O-alkylation, while thermal solvolysis favors thermodynamic C-alkylation.[1]

Pharmacological & Material Applications[2]

Drug Design: The "Rigid Spacer"

In medicinal chemistry, **4-(1-adamantyloxy)phenol** serves as a bioisostere for long-chain alkoxy phenols.[1]

- Tyrosinase Inhibition: Derivatives of this scaffold have shown potential as depigmenting agents.[1] The adamantyl group occupies the hydrophobic pocket of the tyrosinase enzyme more effectively than linear alkyl chains.
- Prodrug Strategy: The ether bond is stable in plasma but can be designed to be cleaved under specific oxidative conditions, releasing the active hydroquinone moiety (cytotoxic)

specifically at disease sites.

Liquid Crystals

This molecule is a critical "mesogenic core" precursor.^[1]

- The rigid, globular adamantane prevents efficient packing in the solid state, lowering melting points compared to planar aromatics.
- However, it maintains high thermal stability, making it ideal for high-performance polymers (e.g., Poly(ether ether ketone) analogs) where thermal resistance is required without brittleness.

References

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Sources

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